

Taltobulin intermediate-6 molecular weight and formula

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Compound of Interest

Compound Name: Taltobulin intermediate-6

Cat. No.: B12389168

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Taltobulin Intermediate-6: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of **Taltobulin intermediate-6**, a key component in the synthesis of the potent anti-cancer agent Taltobulin. The document summarizes its core molecular properties, outlines the synthetic approach to Taltobulin, and describes the signaling pathways influenced by the final compound.

Core Molecular Data

The fundamental molecular properties of **Taltobulin intermediate-6** are summarized below. This data is critical for analytical characterization and stoichiometric calculations in the synthesis of Taltobulin.

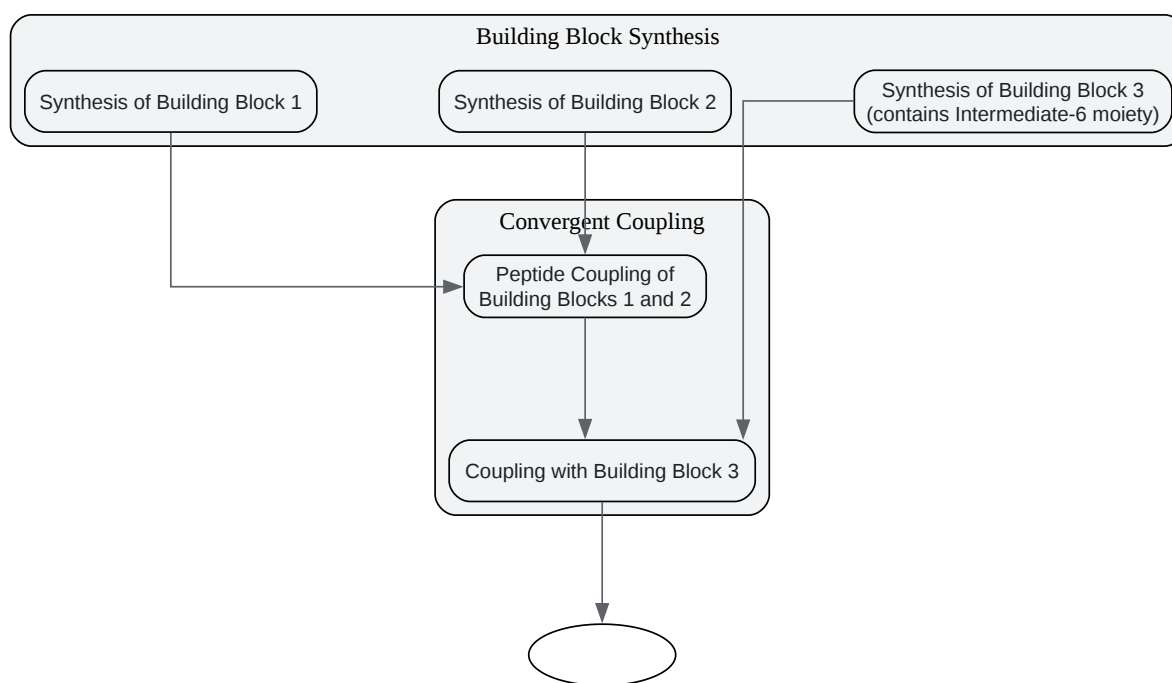
Property	Value
Molecular Formula	C ₂₂ H ₄₀ N ₂ O ₅
Molecular Weight	412.56 g/mol

Synthetic Pathway of Taltobulin

The synthesis of Taltobulin is accomplished through a convergent synthetic route.^[1] This strategy involves the preparation of three key building blocks which are then coupled

sequentially to form the final product. While a detailed, step-by-step experimental protocol for the synthesis of **Taltobulin intermediate-6** is not publicly available, the overall synthetic scheme provides a roadmap for its formation as part of a larger fragment. The process generally involves the sequential peptide coupling of these key synthons.[1]

The following diagram illustrates the high-level workflow of the convergent synthesis of Taltobulin.



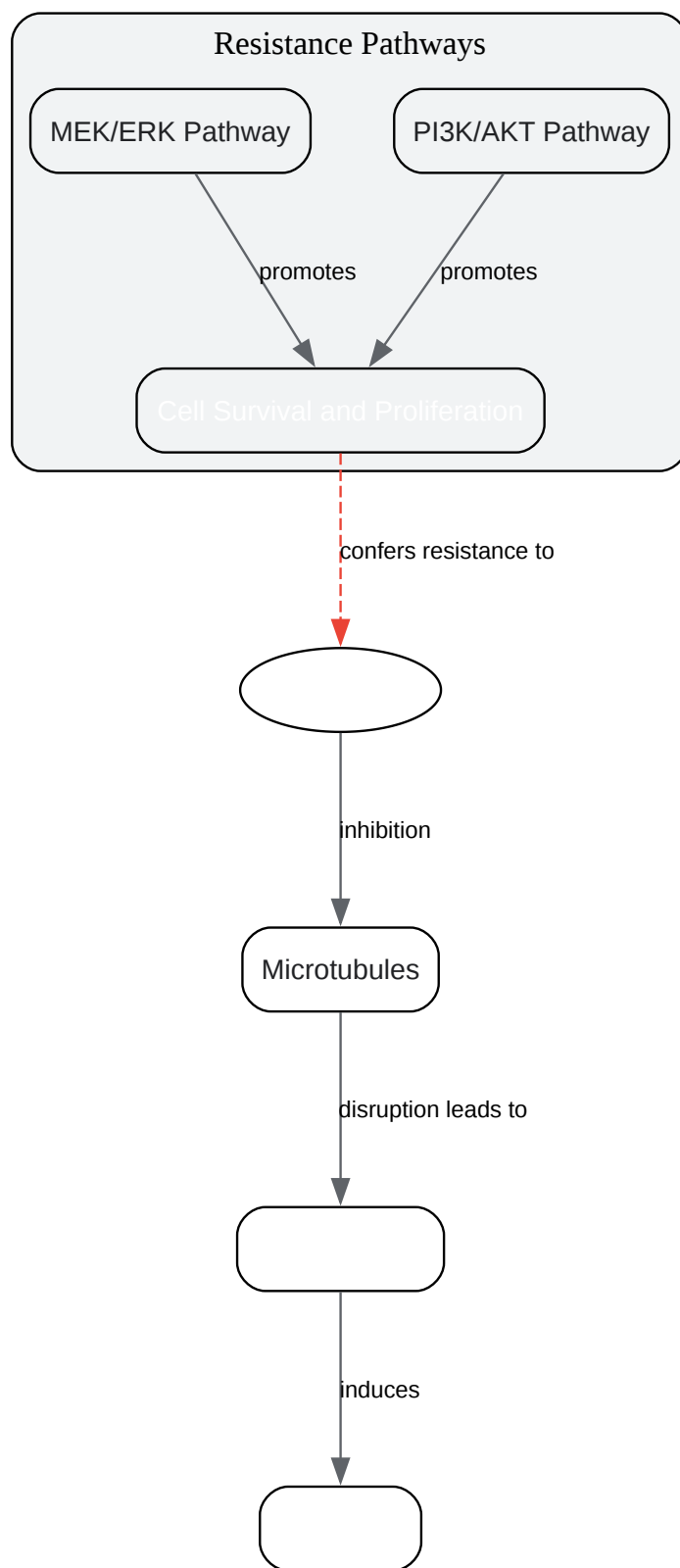
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Convergent synthesis workflow for Taltobulin.

Mechanism of Action and Signaling Pathways

Taltobulin functions as a potent microtubule inhibitor, disrupting tubulin polymerization, which leads to mitotic arrest and subsequent apoptosis in cancer cells.[2][3][4] Its mechanism of action involves the modulation of key cellular signaling pathways. Research has indicated that resistance to Taltobulin can be mediated through the activation of the MEKs/ERKs and PI3K/AKT signaling pathways.

The diagram below illustrates the signaling cascade affected by Taltobulin.



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Signaling pathways modulated by Taltobulin.

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